

# A Comprehensive Technical Guide to the Physical Properties of trans-2-Decenoic Acid

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## Compound of Interest

Compound Name: (E)-2-Decenoic acid

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## Introduction

trans-2-Decenoic acid, a monounsaturated medium-chain fatty acid, is a molecule of significant interest across various scientific disciplines, including microbiology, biochemistry, and pharmacology. Its presence in natural sources and its diverse biological activities, such as interfering with bacterial quorum sensing and biofilm formation, underscore its potential in the development of novel therapeutic agents.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the core physical properties of trans-2-decenoic acid, supplemented with detailed experimental protocols and a visualization of its metabolic context to support further research and development.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of trans-2-decenoic acid are summarized in the tables below. These properties are crucial for its handling, formulation, and application in experimental settings.

## General Properties

Property	Value	Source
Chemical Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	170.25 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	(2E)-dec-2-enoic acid	<a href="#">[3]</a>
CAS Number	334-49-6	<a href="#">[4]</a> <a href="#">[5]</a>
Physical State	Solid or Colorless to light yellow clear liquid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Odor	Fresh, fruity (peach), slightly oily and waxy	<a href="#">[1]</a>

## Physicochemical Data

Property	Value	Conditions	Source
Melting Point	12 °C	760.00 mm Hg	<a href="#">[1]</a> <a href="#">[6]</a>
18.83 °C	(estimate)	<a href="#">[4]</a>	
Boiling Point	161.00 to 162.00 °C	@ 15.00 mm Hg	
278-279 °C	@ 1 atm	<a href="#">[1]</a>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
135-121 °C	@ 2.5 mmHg	<a href="#">[4]</a>	
120 - 122 °C	@ 0.2 mmHg	<a href="#">[2]</a>	
Density	0.92 - 0.93 g/mL	@ 25 °C	<a href="#">[1]</a>
0.925 g/mL	<a href="#">[4]</a>		
0.930 g/mL	<a href="#">[2]</a>		
Refractive Index	~1.46	@ 20.00 °C	<a href="#">[1]</a>
1.456 - 1.466	@ 20.00 °C	<a href="#">[6]</a> <a href="#">[7]</a>	
1.460	<a href="#">[2]</a>		
Water Solubility	86.48 mg/L	@ 25 °C (estimated)	<a href="#">[3]</a>
Practically insoluble	<a href="#">[3]</a>		
Solubility in other solvents	Soluble in oils, alcohol, and fixed oils.	<a href="#">[6]</a> <a href="#">[8]</a>	
LogP	3.715	(estimated)	<a href="#">[3]</a>
Flash Point	160 °C	<a href="#">[4]</a>	
> 100.00 °C	<a href="#">[7]</a>		

## Spectral Data

Spectrum Type	Solvent	Key Peaks/Shifts (ppm)	Source
$^1\text{H}$ NMR	$\text{CDCl}_3$	0.88, 1.28, 2.20, 5.80, 7.07	[6]
$^{13}\text{C}$ NMR	$\text{CDCl}_3$	14.08, 22.72, 28.04, 29.20, 31.85, 32.39, 120.86, 152.35, 172.42	[6][8]

## Experimental Protocols

The following sections detail generalized methodologies for determining the key physical properties of fatty acids like trans-2-decenoic acid. These protocols are based on standard laboratory practices and can be adapted for specific experimental requirements.

### Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For fatty acids, which may melt over a small range, the melting range is often reported.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of trans-2-decenoic acid is dry and finely powdered. If necessary, gently crush the solid using a mortar and pestle.

- Load the capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the solid down. The packed sample height should be 2-3 mm.[\[9\]](#)
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to approach the expected melting point.
- When the temperature is about 10-15°C below the expected melting point, reduce the heating rate to 1-2°C per minute to ensure accurate determination.[\[9\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[\[9\]](#)

## Determination of Boiling Point (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the tube to the thermometer

Procedure:

- Place a small amount (0.5-1 mL) of liquid trans-2-decenoic acid into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube with the sample.[\[10\]](#)

- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- Immerse the assembly into a heating bath.
- Heat the bath gently. As the liquid heats, air will be expelled from the capillary tube.
- Continue heating until a steady stream of bubbles emerges from the open end of the capillary tube. This indicates that the boiling point has been exceeded.[\[10\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and liquid begins to enter the capillary tube.[\[10\]](#)

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Vortex mixer
- Pipettes
- Analytical balance

Procedure for Qualitative Solubility:

- Add a small, measured amount of trans-2-decenoic acid (e.g., 10 mg) to a test tube.
- Add a measured volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or a nonpolar organic solvent like hexane).
- Agitate the mixture vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).

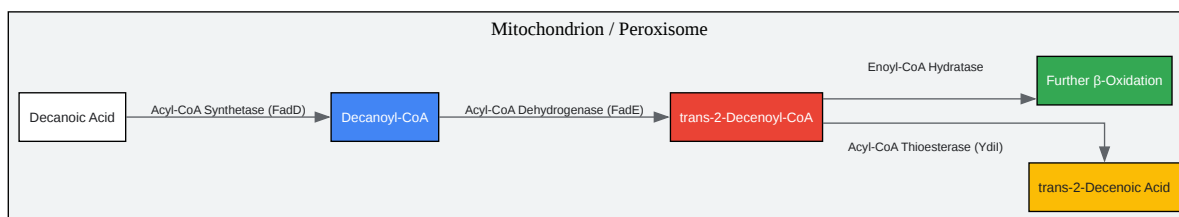
- Visually inspect the mixture to determine if the solute has dissolved completely, partially, or not at all. A clear solution indicates solubility, while a cloudy suspension or the presence of undissolved solid indicates insolubility or partial solubility.[\[11\]](#)

Procedure for Quantitative Solubility (e.g., in an aqueous buffer):

- Prepare a series of saturated solutions by adding an excess amount of trans-2-decenoic acid to a known volume of the solvent in separate vials.
- Equilibrate the solutions by shaking or stirring at a constant temperature for an extended period (e.g., 24-48 hours) to ensure saturation is reached.
- Centrifuge the vials to pellet the undissolved solute.
- Carefully withdraw a known volume of the supernatant.
- Quantify the concentration of trans-2-decenoic acid in the supernatant using a suitable analytical method, such as gas chromatography (GC) after derivatization or high-performance liquid chromatography (HPLC).
- The determined concentration represents the solubility of trans-2-decenoic acid in that solvent at that temperature.

## Metabolic Pathway Visualization

trans-2-Decenoic acid is an intermediate in the fatty acid biosynthesis and degradation pathways.[\[12\]](#) The following diagram illustrates a simplified representation of its formation from decanoic acid within the  $\beta$ -oxidation pathway, a key metabolic process.



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## References

- 1. Decenoic acid - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Human Metabolome Database: Showing metabocard for trans-Dec-2-enoic acid (HMDB0010726) [hmdb.ca]
- 4. TRANS-2-DECENOIC ACID - CD Formulation [formulationbio.com]
- 5. TRANS-2-DECENOIC ACID | 334-49-6 [chemicalbook.com]
- 6. trans-2-Decenoic acid | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 5282724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. (E)-2-decenoic acid, 334-49-6 [thegoodscentscompany.com]
- 8. trans-2-Decenoic acid | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 5282724 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. chem.libretexts.org [chem.libretexts.org]



- 11. byjus.com [byjus.com]
- 12. trans-2-Decenoic acid | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 5282724 - PubChem [pubchem.ncbi.nlm.nih.gov]
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